

In-Depth Technical Guide: Binding Affinity Profile of (S)-MDL 105725

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Compound of Interest

Compound Name: (-)-MDL 105725

Cat. No.: B1261530

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Executive Summary

MDL 105725 (also known as the O-desmethyl metabolite of Volinanserin) represents a critical structural scaffold in the study of serotonin 5-HT

receptor pharmacology. While the (R)-enantiomer of this compound is a highly potent and selective antagonist (active metabolite), the (S)-enantiomer functions as the distomer—displaying significantly reduced binding affinity.

This guide analyzes the pharmacological divergence between these stereoisomers, focusing on the (S)-enantiomer's inability to engage the orthosteric binding pocket of the 5-HT

receptor effectively. This distinction is vital for researchers developing radiotracers (e.g., [¹¹C]MDL 100,907) where enantiomeric purity dictates signal-to-noise ratios in PET imaging.

Chemical & Structural Identity

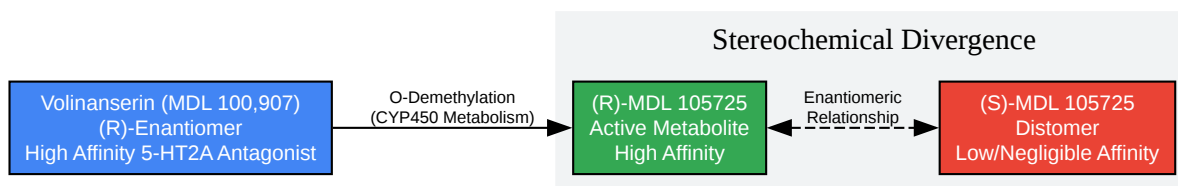
MDL 105725 is a piperidine-based small molecule. It serves as the direct metabolic precursor and a lipophilic metabolite of the selective 5-HT

antagonist MDL 100,907 (Volinanserin).

Feature	Description
Chemical Name	-(2,3-dimethoxyphenyl)-1-[2-(4-fluorophenyl)ethyl]-4-piperidinemethanol (Phenolic derivative)
Stereocenter	Carbon to the piperidine ring
(S)-Enantiomer Status	Distomer (Pharmacologically inactive/low potency at primary target)
(R)-Enantiomer Status	Eutomer (High affinity antagonist, nM)
Molecular Weight	~373.46 g/mol
Key Functional Groups	Fluorophenyl tail, Piperidine core, Phenolic hydroxyl (in MDL 105725) vs. Methoxy (in MDL 100,907)

Structural Relationship & Metabolism

The (S)-enantiomer of MDL 105725 is the structural mirror image of the active metabolite formed from (R)-Volinanserin. In asymmetric synthesis of PET ligands, the (S)-enantiomer is often the impurity that must be removed to prevent non-specific binding noise.



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Figure 1: Metabolic and stereochemical relationship between Volinanserin and the enantiomers of MDL 105725.

Pharmacological Profile: Target Engagement

The binding affinity of MDL 105725 is governed by the Eudismic Ratio, which describes the potency difference between the eutomer and distomer. For the phenylalkylpiperidine class binding to 5-HT

, this ratio is typically high (>100).

Primary Target: 5-HT Receptor

- (R)-MDL 105725: Retains the high affinity of the parent compound, engaging the receptor with a

in the sub-nanomolar range (

nM).
- (S)-MDL 105725: Exhibits a loss of affinity of approximately two orders of magnitude compared to the (R)-isomer.

Binding Affinity Data Comparison

Binding Affinity Data Comparison			
Compound	Configuration	Target (5-HT	Functional Activity
		) Affinity (	
		)	
MDL 100,907	(R)	0.23 nM	Potent Antagonist
MDL 105,725	(R)	~0.5 - 1.0 nM	Active Metabolite
MDL 105,725	(S)	> 100 nM	Inactive / Low Potency

Mechanism of Stereoselectivity

The 5-HT

receptor orthosteric binding pocket contains specific residues (e.g., Asp3.32, Phe6.52) that anchor the ligand.

- **Protonated Nitrogen:** Both enantiomers possess the piperidine nitrogen that forms a salt bridge with Asp155 (Asp3.32).
- **Steric Clash:** The chiral center in MDL 105725 carries a hydroxyl group and a phenyl ring. In the (S)-configuration, the spatial arrangement of the 2,3-dimethoxyphenyl (or phenolic equivalent) group likely clashes with the hydrophobic residues in transmembrane helix 5 or 6, preventing the "lock" mechanism required for high-affinity binding.

Experimental Methodologies for Binding Assessment[4][5][6][7]

To validate the low affinity of (S)-MDL 105725, researchers utilize competitive radioligand binding assays. The protocol below ensures accurate determination of the inhibition constant ().

Protocol: Competitive Radioligand Displacement

Objective: Determine the

of (S)-MDL 105725 by displacing [

H]-Ketanserin or [

H]-MDL 100,907.

- **Membrane Preparation:**
 - Source: Rat frontal cortex or HEK293 cells stably expressing human 5-HT
 - Homogenize tissue in 50 mM Tris-HCl (pH 7.4). Centrifuge at 40,000 x g.
- **Assay Setup:**
 - Radioligand: 0.5 nM [
 - H]-MDL 100,907 (High selectivity).

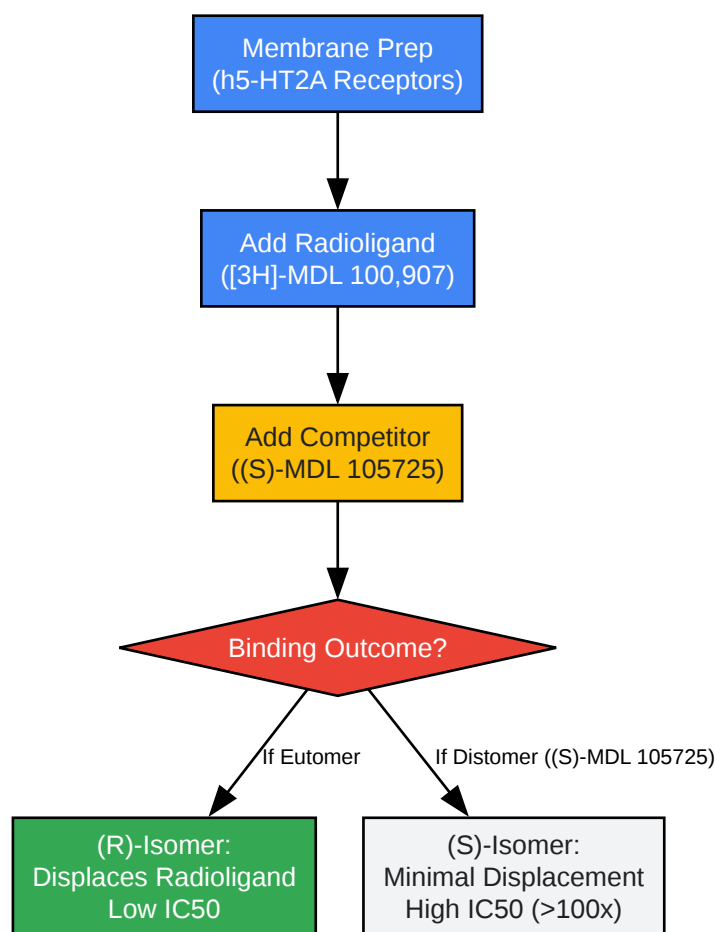
- Competitor: (S)-MDL 105725 (Concentration range:

M to

M).
- Non-Specific Binding (NSB): Define using 10

M Methysergide or (R)-Volinanserin.
- Incubation:
 - Incubate for 60 minutes at 37°C to reach equilibrium.
- Filtration & Counting:
 - Terminate via rapid filtration over GF/B filters pre-soaked in 0.3% polyethyleneimine (to reduce filter binding).
 - Measure radioactivity via liquid scintillation counting.
- Data Analysis:
 - Fit data to a one-site competition model.
 - Calculate

using the Cheng-Prusoff equation:



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Figure 2: Workflow for differentiating the binding affinity of MDL 105725 enantiomers.

Therapeutic & Research Implications

Negative Control in Pharmacology

The (S)-enantiomer is valuable as a negative control. When observing a physiological effect of MDL 100,907 (e.g., reversal of psychosis models), administering the (S)-enantiomer should yield no effect. If an effect is observed, it suggests the mechanism is not mediated via 5-HT

receptors or involves an off-target site common to both isomers (e.g., Sigma-1 receptor, though affinity there is also variable).

PET Tracer Synthesis Quality

MDL 105725 is the precursor for synthesizing [

C]MDL 100,907.

- Requirement: The precursor must be optically pure (R)-MDL 105725.
- Risk: Contamination with (S)-MDL 105725 leads to the formation of (S)-[

C]MDL 100,907.

- Impact: Since the (S)-tracer does not bind specifically to 5-HT, it increases the non-specific binding signal, degrading the contrast of the PET image.

References

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